

# 2-Chloro-1,1,1-trimethoxyethane chemical properties

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## Compound of Interest

Compound Name: 2-Chloro-1,1,1-trimethoxyethane

Cat. No.: B051130

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An In-depth Technical Guide to **2-Chloro-1,1,1-trimethoxyethane**

## Introduction

**2-Chloro-1,1,1-trimethoxyethane**, also known as trimethyl chloro-orthoacetate, is a functionalized orthoester with significant applications in advanced organic synthesis.<sup>[1]</sup> Its unique structure, combining the features of an orthoester with a reactive chloromethyl group, makes it a versatile building block for constructing complex molecular architectures, including heterocyclic compounds.<sup>[1]</sup> This document provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, tailored for researchers and professionals in drug development and chemical sciences.

## Chemical and Physical Properties

**2-Chloro-1,1,1-trimethoxyethane** is a colorless, transparent liquid.<sup>[2]</sup> It is classified as a flammable liquid and is considered a dangerous good for transportation.<sup>[3][4]</sup>

## Identifiers and General Data

| Property          | Value                                                             | Reference                                                                                           |
|-------------------|-------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------|
| CAS Number        | 74974-54-2                                                        | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> |
| Molecular Formula | C <sub>5</sub> H <sub>11</sub> ClO <sub>3</sub>                   | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>                                         |
| Molecular Weight  | 154.59 g/mol                                                      | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>                                         |
| Linear Formula    | ClCH <sub>2</sub> C(OCH <sub>3</sub> ) <sub>3</sub>               |                                                                                                     |
| Synonyms          | Trimethyl chloro-orthoacetate,<br>1-Chloro-2,2,2-trimethoxyethane | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>                                         |
| InChI Key         | NPEIUNVTLXEOLT-UHFFFAOYSA-N                                       |                                                                                                     |
| SMILES            | COC(CCl)(OC)OC                                                    | <a href="#">[5]</a> <a href="#">[7]</a>                                                             |

## Physical and Spectroscopic Properties

| Property                  | Value                                            | Reference                               |
|---------------------------|--------------------------------------------------|-----------------------------------------|
| Boiling Point             | 138 °C (lit.)                                    | <a href="#">[2]</a> <a href="#">[7]</a> |
| 94-96 °C / 35 mmHg (lit.) |                                                  |                                         |
| Density                   | 1.147 g/mL at 25 °C (lit.)                       | <a href="#">[2]</a>                     |
| Refractive Index          | n <sub>20/D</sub> 1.425 (lit.)                   | <a href="#">[2]</a>                     |
| Vapor Pressure            | 6.77 mmHg at 25°C                                | <a href="#">[2]</a>                     |
| Solubility                | Chloroform (Slightly), Ethyl Acetate (Sparingly) | <a href="#">[9]</a>                     |

## Computational Data

| Property                              | Value                | Reference |
|---------------------------------------|----------------------|-----------|
| Topological Polar Surface Area (TPSA) | 27.69 Å <sup>2</sup> | [5]       |
| LogP                                  | 0.8182               | [5]       |
| Hydrogen Bond Acceptors               | 3                    | [5]       |
| Hydrogen Bond Donors                  | 0                    | [5]       |
| Rotatable Bonds                       | 4                    | [5]       |

## Reactivity and Chemical Behavior

The reactivity of **2-Chloro-1,1,1-trimethoxyethane** is dominated by the presence of the chloromethyl group adjacent to the orthoester functionality. The chlorine atom is activated by the electron-withdrawing inductive effect of the trimethoxy-substituted carbon, making it an excellent leaving group.[1]

## Nucleophilic Substitution

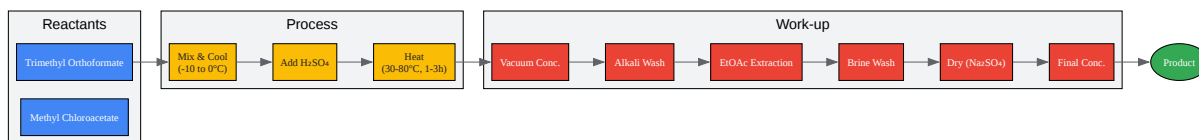
The compound readily undergoes bimolecular nucleophilic substitution (SN2) reactions with various nucleophiles, particularly nitrogen-containing ones like primary aliphatic amines.[1] This reactivity is a cornerstone of its utility in synthesizing diverse derivatives.[1]

## Elimination Reactions

Under the influence of strong bases, such as potassium tert-butoxide, **2-Chloro-1,1,1-trimethoxyethane** can undergo base-catalyzed elimination reactions via an E2 mechanism.[1] These reactions compete with substitution pathways and can be favored under specific conditions of base strength and temperature.[1]

## Johnson-Claisen Rearrangement

This orthoester serves as an activated acetic acid equivalent in Johnson-Claisen rearrangement reactions with allylic alcohols.[1] This powerful carbon-carbon bond-forming transformation proceeds through the formation of a mixed orthoester intermediate under weakly acidic conditions, followed by a [5,5]-sigmatropic rearrangement.[1]



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